

An In-depth Technical Guide on the Solubility of 2-Iodo-5-methylthiophene

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Compound of Interest

Compound Name: 2-Iodo-5-methylthiophene

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Disclaimer: This document serves as a technical guide based on publicly available data. As of the latest search, specific quantitative solubility data for **2-Iodo-5-methylthiophene** in various organic solvents is not readily available in published literature. The information provided herein is a combination of reported physical properties, qualitative solubility predictions based on chemical principles, and a generalized experimental protocol for solubility determination.

Introduction

2-Iodo-5-methylthiophene is a halogenated derivative of thiophene, a five-membered aromatic ring containing a sulfur atom. Such compounds are valuable intermediates in organic synthesis, particularly in the development of pharmaceuticals and electronic materials. A thorough understanding of the solubility of **2-Iodo-5-methylthiophene** is crucial for its application in reaction chemistry, purification processes, and formulation development. This guide provides a summary of its known physical properties and a predictive overview of its solubility in common organic solvents.

Physicochemical Properties of 2-Iodo-5-methylthiophene

While specific solubility data is scarce, the physicochemical properties of a compound can offer insights into its likely behavior in different solvents. The following table summarizes the

available data for **2-Iodo-5-methylthiophene**.

Property	Value	Source
Molecular Formula	C ₅ H ₅ IS	[1][2][3]
Molecular Weight	224.06 g/mol	[1][2][3]
Appearance	Not specified, likely a liquid	-
Density	1.852 g/mL at 25 °C	[1][2]
Boiling Point	81-83 °C at 10 mmHg	[1][2]
Refractive Index	n ₂₀ /D 1.626	[1][2]
Flash Point	89 °C (closed cup)	[1][2]
CAS Number	16494-36-3	[1][2][3]

Predicted Solubility in Organic Solvents

The solubility of a solute in a solvent is governed by the principle of "like dissolves like." This implies that nonpolar or weakly polar solutes will dissolve best in nonpolar or weakly polar solvents, and polar solutes will dissolve best in polar solvents. Given that **2-Iodo-5-methylthiophene** is a substituted aromatic heterocycle, it is expected to be a relatively nonpolar to weakly polar molecule. The parent compound, thiophene, is known to be soluble in many organic solvents but insoluble in water.[4][5] Based on this, the following table provides a qualitative prediction of the solubility of **2-Iodo-5-methylthiophene** in a range of common organic solvents.

Solvent	Solvent Polarity (Dielectric Constant)	Predicted Solubility	Rationale
Hexane	1.88 (Nonpolar)	High	As a nonpolar aliphatic hydrocarbon, hexane is expected to be an excellent solvent for the relatively nonpolar 2-Iodo-5-methylthiophene.
Toluene	2.38 (Nonpolar, Aromatic)	High	The aromatic nature of toluene will facilitate dissolution through π - π stacking interactions with the thiophene ring.
Diethyl Ether	4.34 (Weakly Polar)	High	A common aprotic solvent that is effective at dissolving a wide range of organic compounds.
Chloroform	4.81 (Weakly Polar)	High	A good solvent for many organic compounds, its polarity is suitable for dissolving 2-Iodo-5-methylthiophene.
Tetrahydrofuran (THF)	7.6 (Polar Aprotic)	High	A versatile polar aprotic solvent that is miscible with many organic compounds.
Dichloromethane (DCM)	9.08 (Polar Aprotic)	High	A widely used organic solvent with a polarity

that should readily dissolve the target compound.

Acetone

21 (Polar Aprotic)

Medium to High

While more polar, acetone is generally a good solvent for many organic molecules.

Ethanol

25 (Polar Protic)

Medium

The polarity of ethanol might slightly reduce solubility compared to nonpolar solvents, but it is still expected to be a reasonably good solvent.

Methanol

33 (Polar Protic)

Medium to Low

As a more polar alcohol, methanol may be a less effective solvent for the relatively nonpolar 2-Iodo-5-methylthiophene.

Water

80.1 (Highly Polar Protic)

Insoluble

The nonpolar nature of the thiophene derivative makes it immiscible with water.

[\[4\]](#)[\[5\]](#)

Experimental Protocol for Solubility Determination

To obtain quantitative solubility data, a standardized experimental procedure is required. The following protocol is adapted from the static-analytic method, a common technique for determining the solubility of compounds in various solvents.[\[6\]](#)

Objective: To determine the solubility of **2-Iodo-5-methylthiophene** in a selected organic solvent at a specific temperature.

Materials:

- **2-Iodo-5-methylthiophene** (solute)
- Selected organic solvent
- High-pressure view-cell or a sealed, temperature-controlled vessel
- Magnetic stirrer and stir bar
- Temperature controller and sensor
- High-performance liquid chromatograph (HPLC) or gas chromatograph (GC) with a suitable detector
- Calibrated syringe for sampling
- Analytical balance

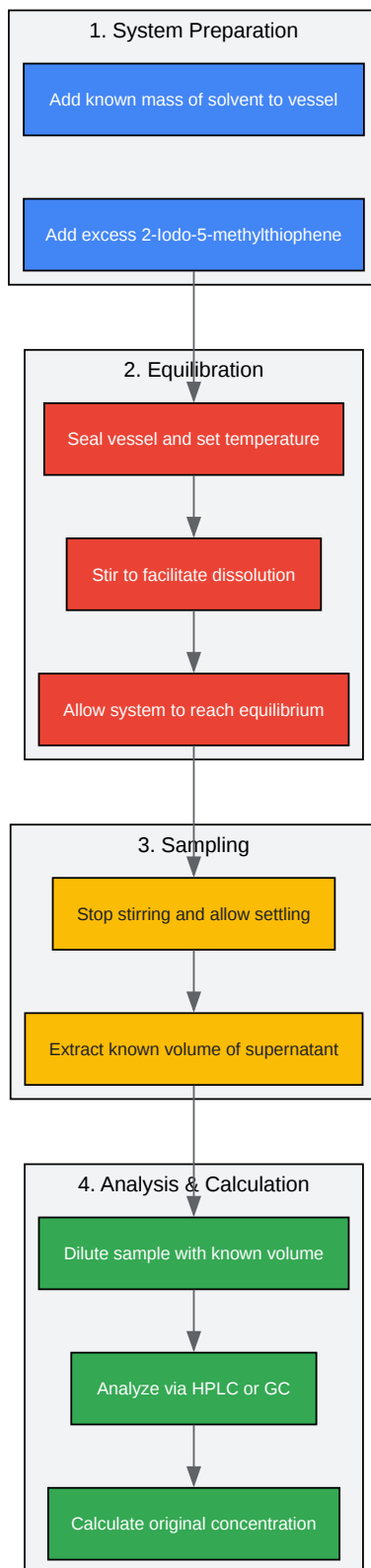
Procedure:

- Preparation of the System:
 - Thoroughly clean and dry the high-pressure view-cell or sealed vessel.
 - Introduce a known mass of the selected organic solvent into the vessel.
 - Add an excess amount of **2-Iodo-5-methylthiophene** to the solvent to ensure that a saturated solution can be formed.
- Equilibration:
 - Seal the vessel and place it in a temperature-controlled bath or jacket.
 - Set the desired temperature and allow the system to reach thermal equilibrium.
 - Begin stirring the mixture at a constant rate to facilitate the dissolution process and ensure a homogenous solution.

- Allow the system to equilibrate for a sufficient period (typically several hours) to ensure that the solution is fully saturated. This can be confirmed by taking measurements at different time points until the concentration of the solute in the liquid phase remains constant.
- Sampling:
 - Once equilibrium is reached, stop the stirring and allow any undissolved solid to settle.
 - Carefully extract a small, known volume of the supernatant (the saturated solution) using a pre-heated or pre-cooled syringe to maintain the system's temperature and prevent precipitation.
- Analysis:
 - Immediately dilute the collected sample with a known volume of a suitable solvent to prevent precipitation and to bring the concentration within the linear range of the analytical instrument.
 - Analyze the diluted sample using a pre-calibrated HPLC or GC method to determine the concentration of **2-Iodo-5-methylthiophene**.
- Data Calculation:
 - Using the measured concentration from the analysis and the dilution factor, calculate the original concentration of **2-Iodo-5-methylthiophene** in the saturated solution.
 - Express the solubility in standard units, such as grams per 100 mL of solvent (g/100mL) or moles per liter (mol/L).
- Replication:
 - Repeat the experiment at least three times to ensure the reproducibility of the results and calculate the average solubility and standard deviation.

Visual Representation of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the static-analytic method.



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Caption: Workflow for determining the solubility of **2-Iodo-5-methylthiophene**.

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